

# Navigating the Disposal of GSK163929: A Procedural Guide

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## Compound of Interest

Compound Name: GSK163929

Cat. No.: B15608940

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For researchers, scientists, and drug development professionals handling **GSK163929**, a potent and selective CCR5 antagonist, proper disposal is a critical component of laboratory safety and environmental responsibility. In the absence of a specific Safety Data Sheet (SDS) detailing disposal procedures, a cautious approach, treating the compound as potentially hazardous, is paramount. This guide provides a step-by-step operational plan for the safe handling and disposal of **GSK163929**, ensuring compliance with general laboratory safety standards.

## Immediate Safety and Handling Protocols

Prior to disposal, it is essential to adhere to standard laboratory safety protocols when handling **GSK163929**. Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All handling of the solid compound or solutions should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

## Step-by-Step Disposal Procedure

Given the lack of specific disposal instructions for **GSK163929**, the following procedure is based on established best practices for the disposal of research chemicals.

### 1. Waste Identification and Classification:

- In the absence of a definitive SDS, **GSK163929** and any materials contaminated with it (e.g., pipette tips, gloves, empty vials) should be treated as hazardous chemical waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Do not mix **GSK163929** waste with other chemical waste streams unless compatibility is confirmed.[\[2\]](#) Segregate it as a distinct waste stream to await professional disposal.

## 2. Containerization and Labeling:

- Use a dedicated, leak-proof, and chemically compatible container for collecting **GSK163929** waste.[\[1\]](#)[\[2\]](#) The container should be clearly labeled as "Hazardous Waste."
- The label must include:
  - The full chemical name: 4-chloro-2-fluoro-5-(4-(3-fluorophenyl)-4-(2-((1R,3r,5S)-3-(2-methyl-1H-benzo[d]imidazol-1-yl)-8-azabicyclo[3.2.1]octan-8-yl)ethyl)piperidine-1-carbonyl)-N-methylbenzenesulfonamide
  - The CAS Number: 716354-04-0
  - The quantity of waste.
  - The date of accumulation.
  - The name of the principal investigator or laboratory contact.

## 3. Storage:

- Store the sealed and labeled waste container in a designated, secure area away from incompatible materials. This area should be well-ventilated and have secondary containment to prevent the spread of any potential leaks.

## 4. Consultation and Pickup:

- Crucially, contact your institution's Environmental Health and Safety (EHS) department. Inform them of the waste you have generated and that a specific SDS for disposal is unavailable. They will provide guidance on the final disposal route, which may include incineration or other specialized treatments for chemical waste.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Arrange for a scheduled pickup of the hazardous waste by authorized personnel. Do not attempt to dispose of **GSK163929** down the drain or in regular trash.[4][6]

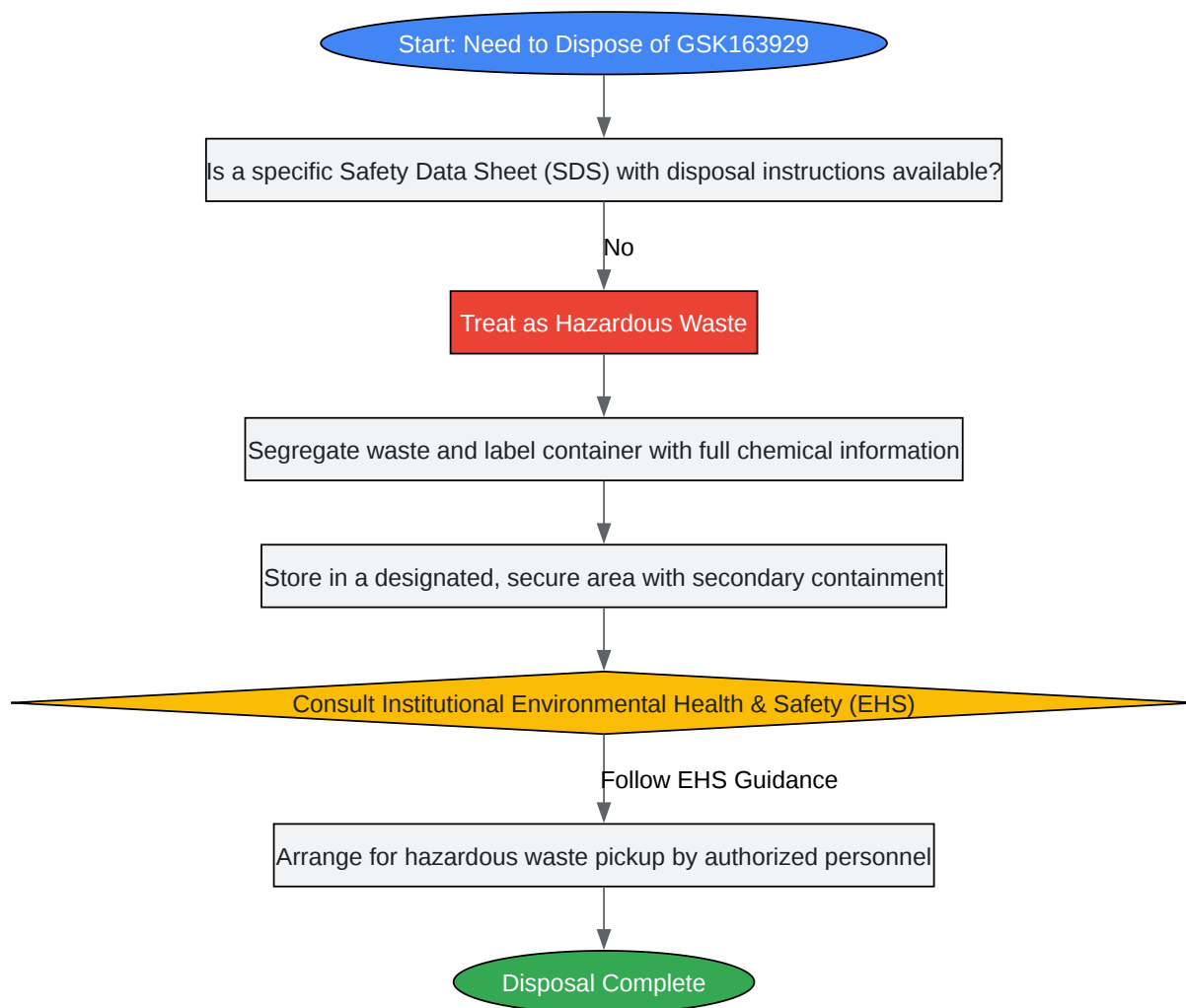
## Chemical and Physical Properties

A summary of the known properties of **GSK163929** is provided below to assist in its safe handling and to provide necessary information to EHS personnel.

Property	Value
Chemical Name	4-chloro-2-fluoro-5-(4-(3-fluorophenyl)-4-(2-((1R,3r,5S)-3-(2-methyl-1H-benzo[d]imidazol-1-yl)-8-azabicyclo[3.2.1]octan-8-yl)ethyl)piperidine-1-carbonyl)-N-methylbenzenesulfonamide
CAS Number	716354-04-0
Molecular Formula	C <sub>36</sub> H <sub>40</sub> ClF <sub>2</sub> N <sub>5</sub> O <sub>3</sub> S
Formula Weight	696.26 g/mol
Physical State	Solid (Assumed based on common research compounds)
Solubility	Information not readily available. Assume low aqueous solubility.
Storage	-20°C

## Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of a research chemical like **GSK163929** for which a specific Safety Data Sheet is not available.



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Disposal decision workflow for **GSK163929**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **GSK163929**, thereby protecting themselves, their colleagues, and the environment. Always prioritize caution and seek expert advice from your institution's safety professionals when handling and disposing of research chemicals.

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## References

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- 4. Appendix B - Disposal of Nonhazardous Laboratory Waste Down The Sanitary Sewer for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]
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